

Technical Support Center: AZD5153 In Vitro Solubility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD5153

Cat. No.: B605766

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Welcome to the technical support center for **AZD5153**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on overcoming common solubility challenges encountered when working with the bivalent BET/BRD4 bromodomain inhibitor, **AZD5153**, in in vitro experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility properties of AZD5153?

AZD5153 is a hydrophobic compound, which can present challenges when preparing aqueous solutions for in vitro assays. Understanding its core physicochemical properties and solubility in common laboratory solvents is the first step to successful experimental design.

Table 1: Physicochemical and Solubility Data for **AZD5153**

Property	Value	Source(s)
Molecular Formula	C ₂₅ H ₃₃ N ₇ O ₃	[1]
Molecular Weight	479.6 g/mol	[1]
Solubility in DMSO	≥ 20 mg/mL (approx. 41.7 mM); up to 100 mg/mL (149.75 mM) reported.	[1][2][3]
Solubility in Ethanol	≥ 20 mg/mL (approx. 41.7 mM)	[1][3]
Solubility in DMF	20 mg/mL (approx. 41.7 mM)	[1]
Solubility in PBS (pH 7.2)	10 mg/mL (approx. 20.8 mM)	[1]

Note: Solubility can vary based on the specific salt form (e.g., 6-hydroxy-2-naphthoic acid salt) and purity of the compound. It is always recommended to consult the manufacturer's datasheet.[2]

Q2: What is the recommended procedure for preparing an **AZD5153** stock solution?

The recommended solvent for preparing a high-concentration stock solution of **AZD5153** for in vitro use is Dimethyl Sulfoxide (DMSO).

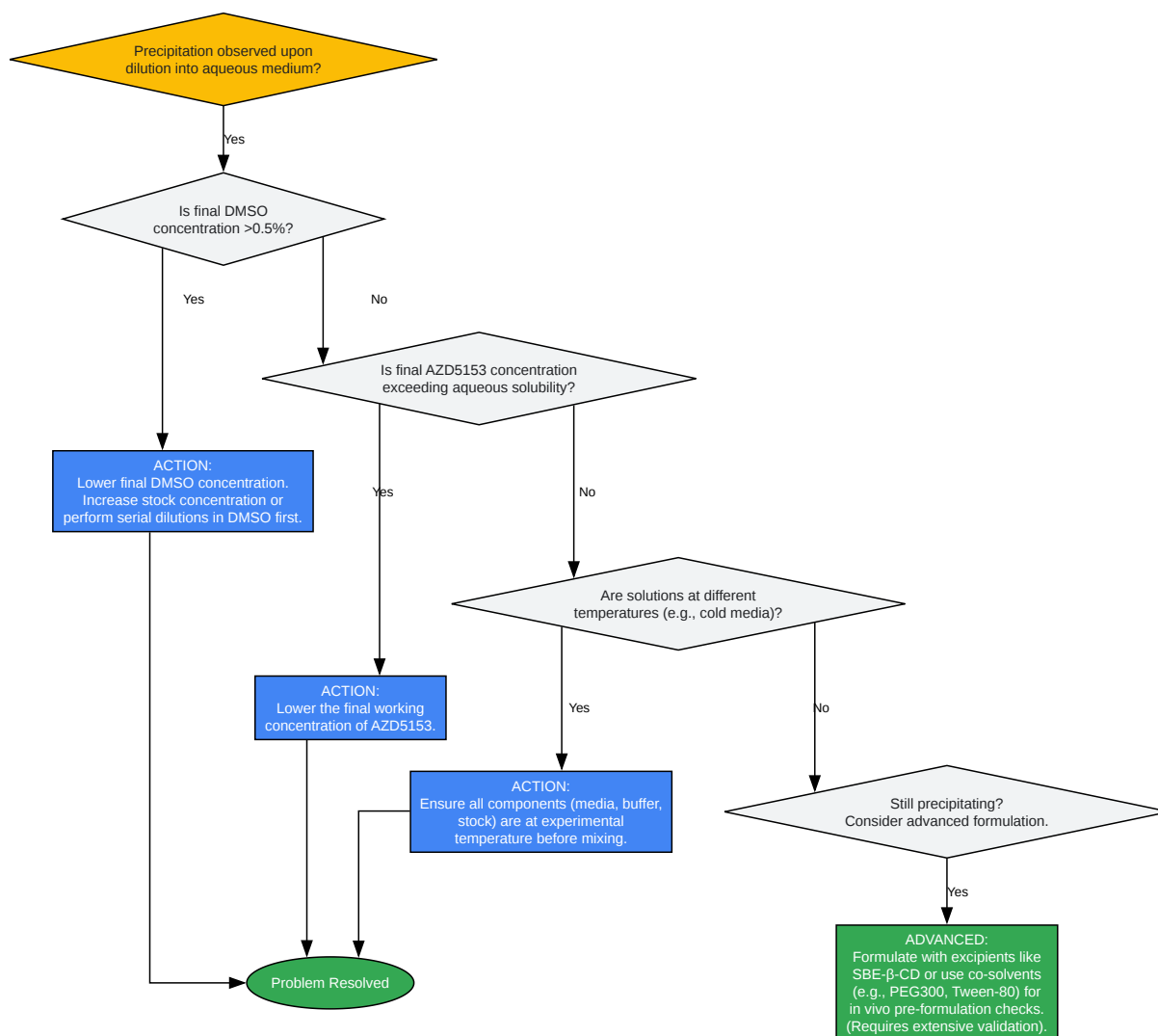
Key Recommendations:

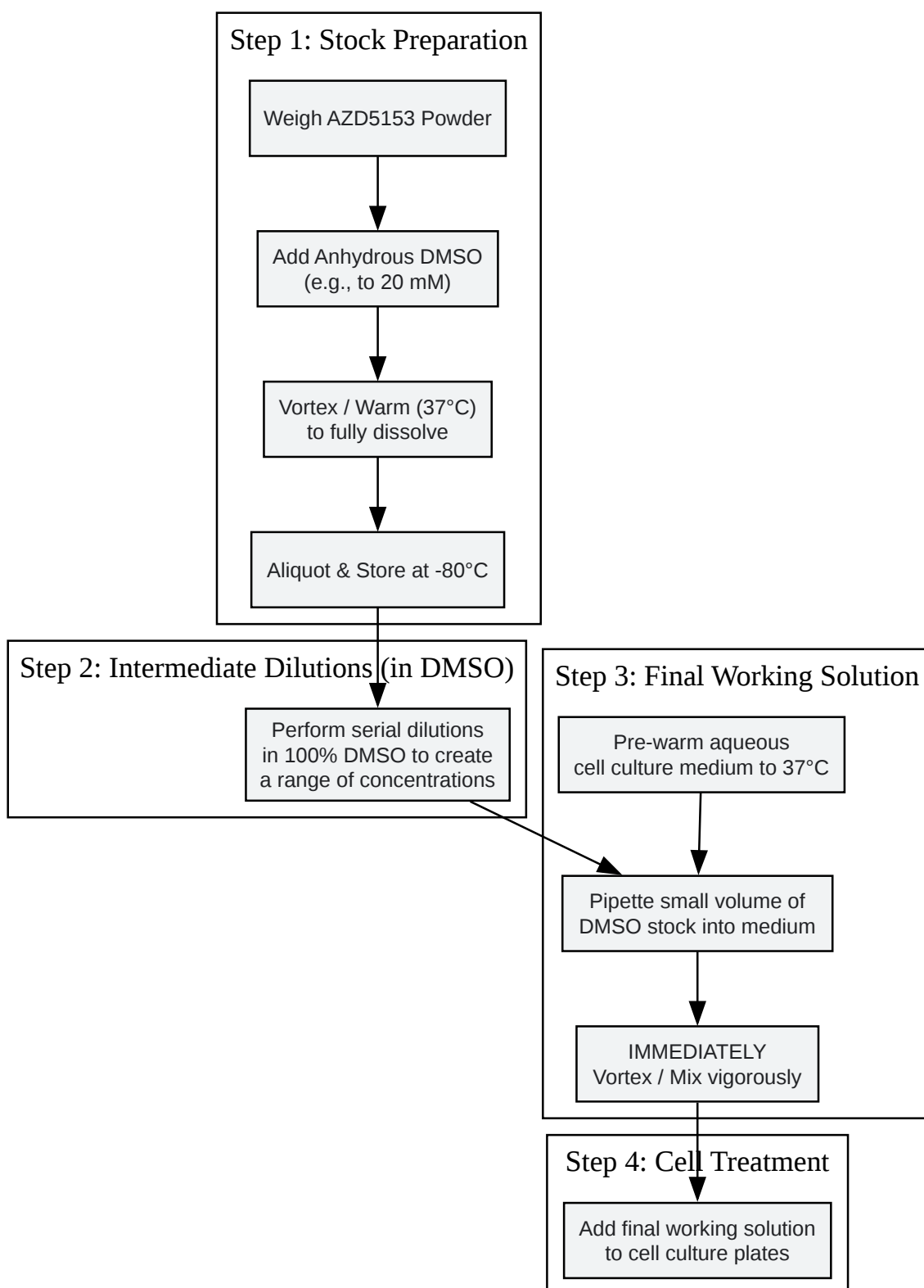
- Use High-Quality, Anhydrous DMSO: DMSO is hygroscopic (readily absorbs moisture from the air). Water contamination can significantly reduce the solubility of hydrophobic compounds like **AZD5153**. [2][4] Using a fresh, unopened bottle or a properly stored anhydrous grade of DMSO is critical.
- Prepare High-Concentration Stocks: Preparing a concentrated stock solution (e.g., 10-50 mM in DMSO) allows for minimal volumes to be added to your final aqueous experimental medium. This keeps the final DMSO concentration low, minimizing solvent-induced artifacts or toxicity. [5]

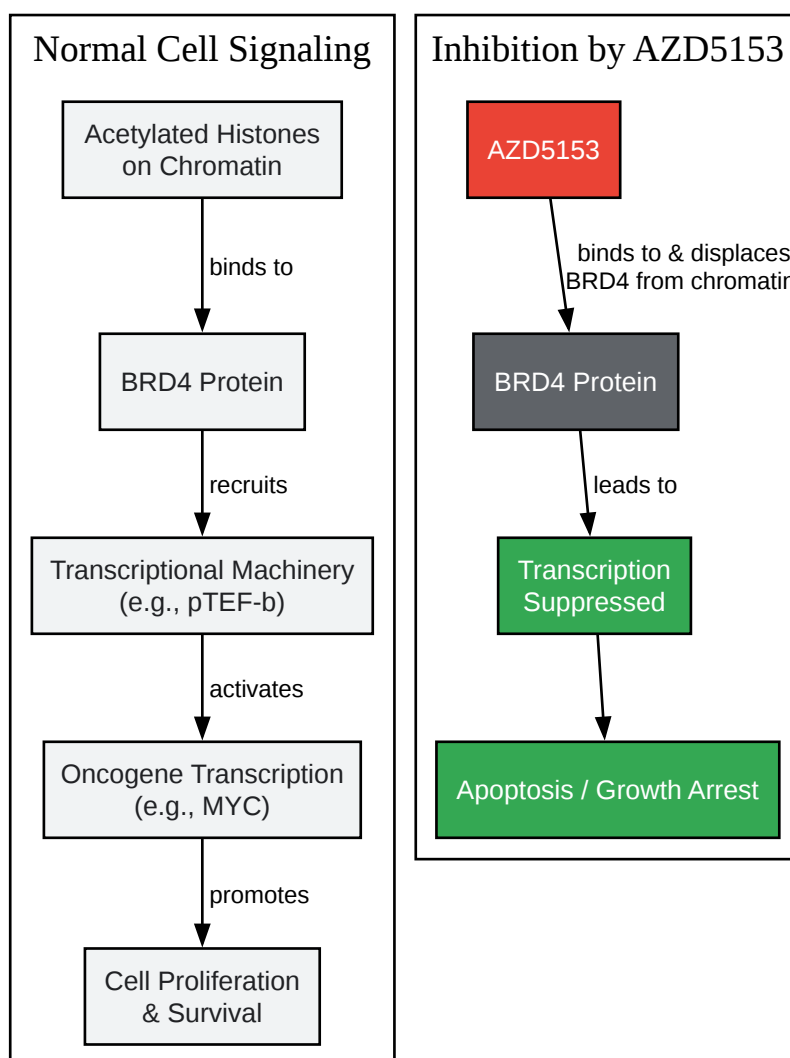
- **Ensure Complete Dissolution:** After adding the solvent, ensure the compound is fully dissolved. Gentle warming (to no higher than 37-50°C) or brief sonication can aid dissolution if precipitation occurs.^{[3][4][6]}
- **Storage:** Store stock solutions in small, single-use aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles, which can degrade the compound or cause it to come out of solution.^{[3][4]}

Q3: I'm observing precipitation when diluting my DMSO stock into cell culture medium. What should I do?

This is a common issue known as "crashing out," where the compound is no longer soluble as the solvent changes from primarily organic (DMSO) to aqueous. Follow the troubleshooting workflow below.







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- To cite this document: BenchChem. [Technical Support Center: AZD5153 In Vitro Solubility]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b605766#overcoming-azd5153-solubility-issues-in-vitro>]

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